

IT-143A: A Technical Guide to a Novel Piericidin-Class Antibiotic

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Compound of Interest

Compound Name: IT-143A

Cat. No.: B10820761

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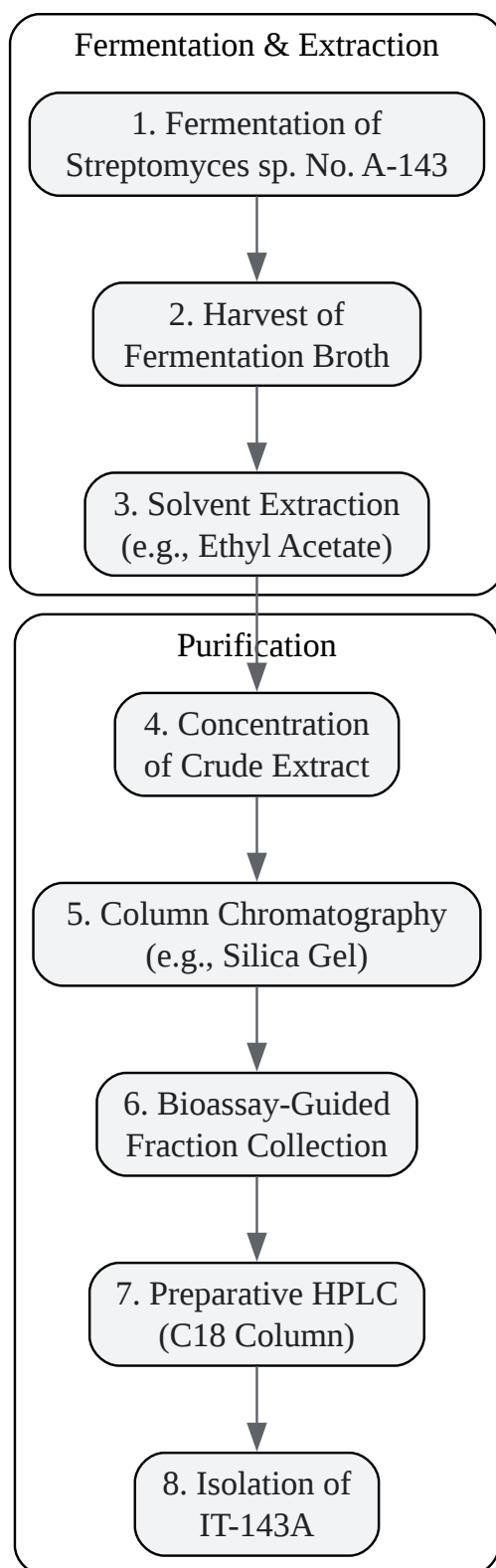
Abstract

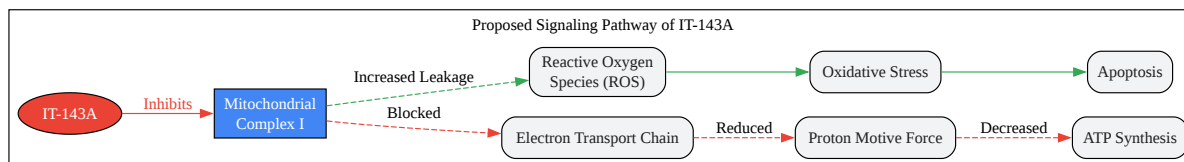
IT-143A is a novel antibiotic belonging to the piericidin family, a class of natural products known for their potent biological activities. First identified from the fermentation broth of *Streptomyces* sp., **IT-143A** shares a structural relationship with other piericidins that are recognized as potent inhibitors of the mitochondrial electron transport chain. This document provides a comprehensive overview of the discovery and isolation of **IT-143A**, its proposed mechanism of action, and detailed experimental protocols relevant to its study. Due to the limited public availability of specific bioactivity data for **IT-143A**, quantitative metrics for its close homolog, IT-143-B, discovered from the same organism, are presented for comparative purposes.

Discovery and Isolation

IT-143A was discovered and isolated alongside its homolog, IT-143-B, from the culture broth of a *Streptomyces* species as part of a screening program for novel antibiotics.^[1] The producing organism, *Streptomyces* sp. strain No. A-143, was originally isolated from a soil sample in Beijing, China.^[1] The piericidin class of compounds are characterized by a substituted pyridine ring connected to a long, polyketide-derived side chain.^[1]

The general workflow for the isolation and purification of piericidins from a *Streptomyces* fermentation culture provides a foundational methodology for obtaining **IT-143A**.





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References

- 1. IT-143-A and B, novel piericidin-group antibiotics produced by Streptomyces sp - PubMed [pubmed.ncbi.nlm.nih.gov]
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